

CAS 1201645-44-4 properties and safety data sheet

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Compound of Interest

Compound Name: 3-(4-Aminophenylamino)phenylboronic acid

Cat. No.: B8119395

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Whitepaper: Physicochemical Profiling and Application Methodologies of CAS 1201645-44-4

Executive Summary & Structural Causality

CAS 1201645-44-4, chemically identified as **3-(4-Aminophenylamino)phenylboronic acid**, is a highly versatile, bifunctional molecular building block. As a Senior Application Scientist, I approach this molecule not just as a chemical reagent, but as a programmable tool. It elegantly merges the electrophilic reactivity of a phenylboronic acid with the electron-donating, polymerizable capacity of a diphenylamine derivative[1].

This dual nature dictates its utility across two primary frontiers:

- **Reversible Covalent Drug Design:** The boronic acid moiety acts as a Lewis acid warhead, targeting nucleophilic residues (serine, threonine, lysine) to achieve prolonged target residence times without the permanent toxicity associated with irreversible inhibitors[2].
- **Impedimetric Biosensing:** The aminophenylamino tail allows for facile electropolymerization or surface conjugation, while the boronic acid head acts as a synthetic lectin, reversibly

capturing glycosylated entities and bacterial cell walls via diol condensation[3].

Physicochemical Profiling & Structural Causality

To deploy CAS 1201645-44-4 effectively, one must understand the causality behind its physical properties. The

-hybridized boron atom possesses a vacant p-orbital. Upon exposure to a Lewis base or an alkaline environment, it accepts an electron pair, transitioning to a stable

-hybridized tetrahedral geometry. This transition is the mechanistic engine driving its binding affinity[4].

Table 1: Physicochemical Properties & Application Significance

Parameter	Value / Description	Causality / Experimental Significance
Chemical Name	3-(4-Aminophenylamino)phenylboronic acid	Bifunctional: Primary amine for EDC/NHS conjugation; Boronic acid for target engagement.
CAS Number	1201645-44-4	Primary identifier for procurement and safety tracking[1].
Molecular Formula	C ₁₂ H ₁₃ BN ₂ O ₂	Crucial for mass spectrometric (m/z ~228.06) validation of surface functionalization.
pKa (Boronic Acid)	~8.5 - 9.0 (Predicted)	Critical: Dictates binding buffer selection. Binding to cis-1,2-diols is exponentially enhanced at pH > pKa due to the formation of the reactive tetrahedral boronate anion[5].
Redox Potential	Active (Aniline derivative)	Enables oxidative electropolymerization onto conductive substrates (e.g., Gold, Glassy Carbon) for sensor fabrication[6].

Safety Data Sheet (SDS) & Risk Mitigation

Trustworthiness in the laboratory begins with a self-validating safety protocol. Boronic acids are prone to autoxidation and can act as irritants. The following protocols ensure both operator safety and reagent integrity[7].

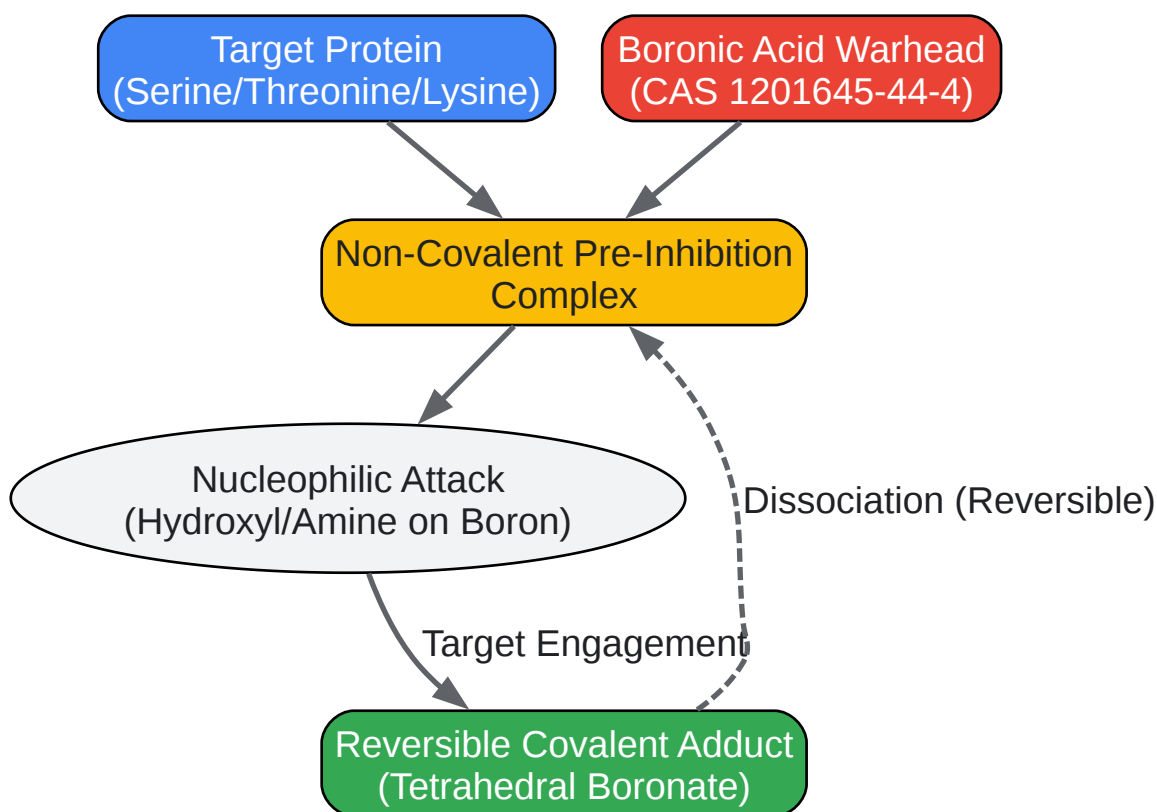
Table 2: GHS Safety Standards & Handling Protocols

Hazard Class	GHS Statement	Mitigation & Handling Protocol
Skin Irritation	H315: Causes skin irritation	Handle exclusively in a Class II biosafety cabinet or fume hood. Nitrile gloves are mandatory.
Eye Irritation	H319: Causes serious eye irritation	Mandate splash-proof safety goggles. Ensure immediate proximity to an eyewash station.
Respiratory	H335: May cause respiratory irritation	Avoid aerosolizing the crystalline powder. Use anti-static spatulas for weighing to prevent dispersion.
Storage	Inert atmosphere, 2-8°C	Causality: Storing under Argon/Nitrogen prevents the autoxidation of the carbon-boron bond, which would otherwise degrade the compound into an inactive phenol derivative[8].

Mechanistic Applications

Reversible Covalent Inhibition (RCI)

In modern drug development, offer a "best-of-both-worlds" paradigm[2]. CAS 1201645-44-4 serves as a scaffold for designing inhibitors that target non-catalytic lysines or catalytic serines. The initial non-covalent binding aligns the boronic acid warhead with the target nucleophile. Subsequent nucleophilic attack forms a tetrahedral boronate or iminoboronate adduct[9]. This achieves high biochemical potency and prolonged target engagement, while the reversibility mitigates off-target immune responses.



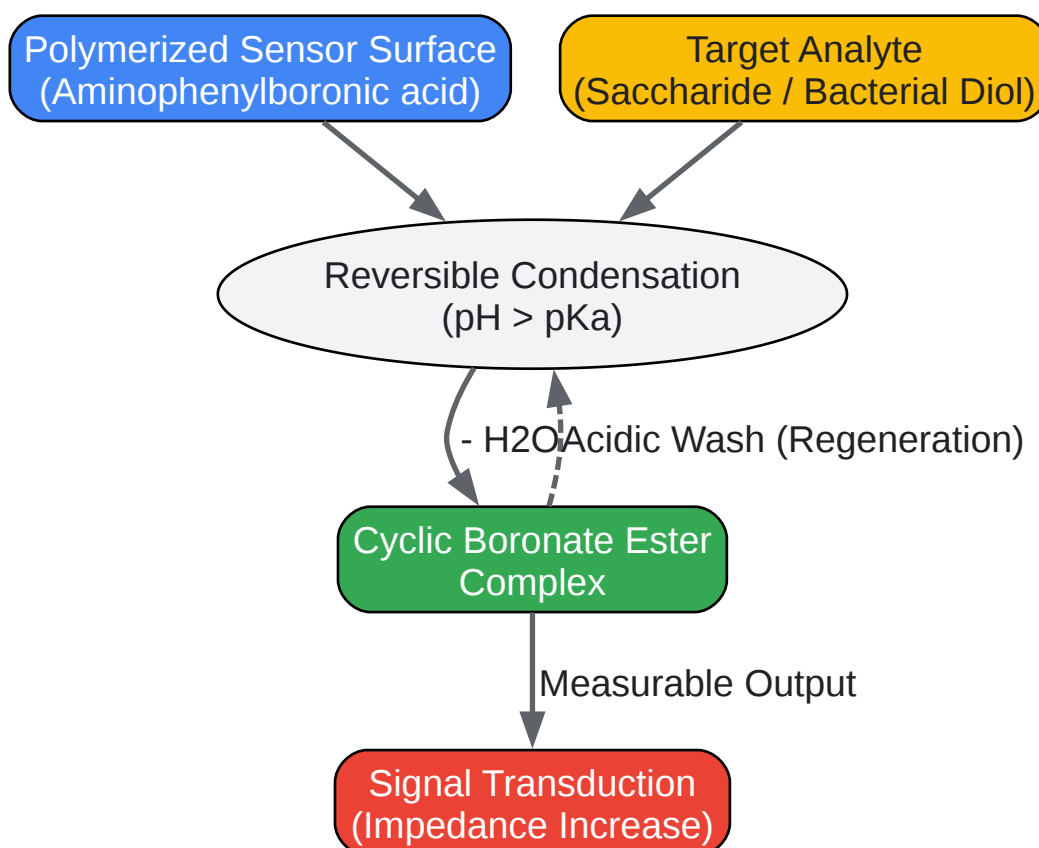
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Fig 1. Mechanism of reversible covalent inhibition targeting nucleophilic protein residues.

Impedimetric Biosensors for Glycosylated Entities

For diagnostic applications, the molecule is polymerized onto an electrode. The boronic acid receptors interact with cis-1,2-diols found on saccharides or bacterial cell walls[3]. This binding displaces water and forms a cyclic ester, altering the local dielectric constant and increasing charge transfer resistance (

), which is quantified via Electrochemical Impedance Spectroscopy (EIS)[4].



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Fig 2. Reversible condensation of boronic acid and diols for impedimetric biosensing.

Validated Experimental Protocols

To ensure scientific integrity, the following protocols are designed as self-validating systems. Every step includes a causality check to verify success before proceeding.

Protocol A: Electropolymerization and Sensor Validation

Objective: Fabricate a diol-sensitive conductive polymer film on a glassy carbon electrode (GCE).

- Monomer Preparation: Dissolve 5 mM CAS 1201645-44-4 in 0.1 M HCl.
 - Causality: The acidic medium protonates the primary and secondary amines, ensuring aqueous solubility and providing the necessary ionic conductivity for electrochemical oxidation[6].

- Electropolymerization: Submerge the polished GCE into the monomer solution. Perform Cyclic Voltammetry (CV) from -0.2 V to +0.8 V (vs. Ag/AgCl) for 10 cycles at 50 mV/s.
 - Causality: Sweeping the potential generates radical cations at the amine groups, which couple to form a stable poly(aminophenylamino-phenylboronic acid) film. You should observe a growing anodic peak with each cycle, validating polymer deposition.
- Equilibration: Wash the electrode thoroughly with deionized water and equilibrate in 0.1 M PBS (pH 7.4).
- Self-Validation Checkpoint: Perform Electrochemical Impedance Spectroscopy (EIS) in a 5 mM

redox probe solution. A successful polymer layer will show a distinct semi-circle in the Nyquist plot, indicating an established baseline charge transfer resistance (

)[6].

Protocol B: Reversible Covalent Inhibition (RCI) Assay

Objective: Validate the reversible covalent binding of the boronic acid warhead to a target serine protease.

- Pre-Incubation: Incubate 10 nM of the target enzyme with varying concentrations of the boronic acid derivative in assay buffer (pH 7.5) for 30 minutes at 37°C.
 - Causality: This allows the system to reach thermodynamic equilibrium, facilitating the formation of the initial encounter complex and subsequent tetrahedral adduct[8].
- Substrate Addition: Add the fluorogenic substrate and monitor the initial velocity of fluorescence generation. Calculate the
.
- Self-Validation Checkpoint (Reversibility Test): To prove the inhibition is reversible covalent and not irreversible (suicide inhibition), perform a rapid dilution assay. Dilute the enzyme-inhibitor complex 100-fold into an inhibitor-free buffer containing the substrate.

- Causality: If the mechanism is reversible, the equilibrium will shift, the boronate adduct will hydrolyze, and enzymatic activity will be restored within minutes[10]. Irreversible inhibitors will show zero recovery.

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